

Karacoline: Application Notes and Protocols for Extracellular Matrix Research

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Compound of Interest

Compound Name: Karacoline

Cat. No.: B10774963

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Introduction

Karacoline is a diterpenoid alkaloid derived from plants of the Aconitum genus.[1] Emerging research has identified its potential as a modulator of the extracellular matrix (ECM), particularly in disease models characterized by ECM degradation. This document provides detailed application notes and experimental protocols for researchers interested in utilizing **Karacoline** to study its effects on the ECM. The primary focus is on its demonstrated ability to inhibit ECM degradation in the context of intervertebral disc degeneration (IDD) by targeting the NF-κB signaling pathway.[1][2]

Mechanism of Action

Karacoline has been shown to protect against the degradation of the extracellular matrix by inhibiting the nuclear factor-kappa B (NF-κB) signaling pathway.[1][3] In inflammatory conditions, such as those induced by tumor necrosis factor-alpha (TNF-α), the activation of the NF-κB pathway leads to the upregulation of matrix metalloproteinases (MMPs), enzymes that degrade ECM components like collagen and aggrecan. **Karacoline** treatment has been demonstrated to counteract these effects by reducing the expression of MMP-14 and increasing the expression of key ECM proteins, Collagen II and Aggrecan.

Data Presentation

The following tables summarize the quantitative effects of **Karacoline** on gene expression in rat nucleus pulposus cells stimulated with TNF- α , as reported in peer-reviewed literature.

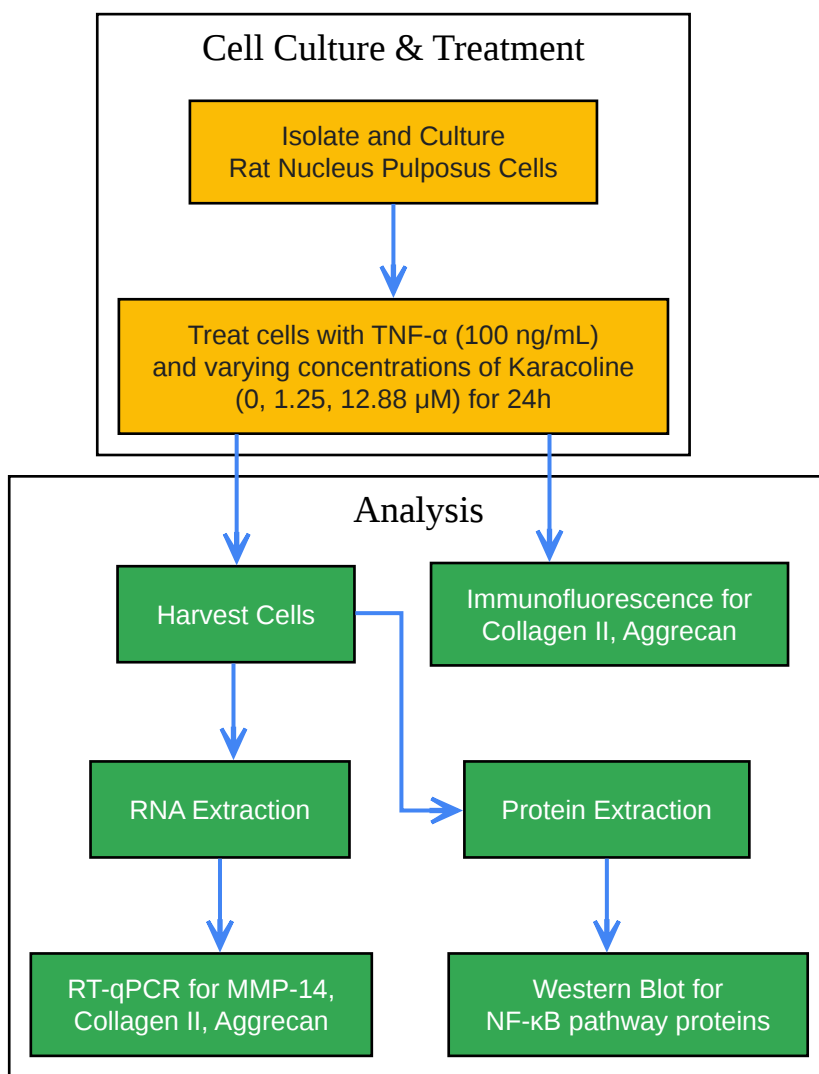
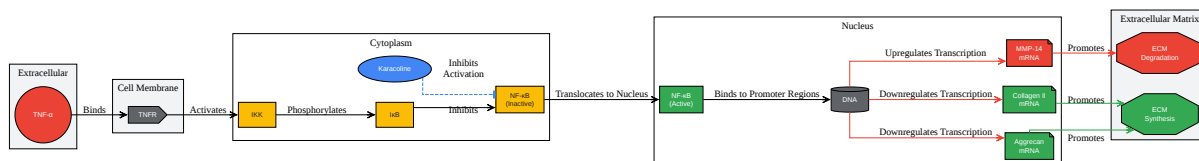
Table 1: Effect of **Karacoline** on the Relative mRNA Expression of MMP-14, Collagen II, and Aggrecan in TNF- α -stimulated Rat Nucleus Pulposus Cells.

Treatment Group	Concentration (μ M)	MMP-14 Expression (Fold Change)	Collagen II Expression (Fold Change)	Aggrecan Expression (Fold Change)
Control	0	1.00	1.00	1.00
TNF- α	100 ng/mL	Increased	Decreased	Decreased
TNF- α + Karacoline	1.25	Significantly Decreased vs. TNF- α	Significantly Increased vs. TNF- α	Significantly Increased vs. TNF- α
TNF- α + Karacoline	12.88	Significantly Decreased vs. TNF- α	Significantly Increased vs. TNF- α	Significantly Increased vs. TNF- α

Note: This table is a representation of the reported effects. For specific quantitative values, please refer to the original research article.

Mandatory Visualizations

Signaling Pathway of Karacoline in Inhibiting ECM Degradation



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References

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- To cite this document: BenchChem. [Karacolone: Application Notes and Protocols for Extracellular Matrix Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10774963#karacolone-application-in-extracellular-matrix-research]

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